

An In-depth Technical Guide to the Physical Properties of 3-Bromoselenophene

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Compound of Interest

Compound Name: 3-Bromoselenophene

Cat. No.: B15232817

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the known physical properties of **3-Bromoselenophene**, a heterocyclic organic compound of interest in synthetic chemistry and materials science. Due to its niche applications, publicly available data on its physical characteristics is limited. This document compiles the available information and presents it in a structured format, supplemented with general experimental methodologies relevant to its characterization.

Physical Properties of 3-Bromoselenophene

Quantitative data for the physical properties of **3-Bromoselenophene** is sparse in readily accessible literature. The following table summarizes the available information.

Physical Property	Value	Notes
Melting Point	Not available	Data not found in surveyed chemical databases.
Boiling Point	71-73 °C	Measured at a reduced pressure of 12 Torr.
Density	2.1362 g/cm ³	-

Experimental Protocols

While specific experimental protocols for the determination of **3-Bromoselenophene**'s physical properties are not detailed in the available literature, the following outlines the general and established methodologies for determining the boiling point of a liquid under reduced pressure.

Determination of Boiling Point under Reduced Pressure (Vacuum Distillation)

This method is employed for compounds that decompose at their atmospheric boiling point or have very high boiling points.

Apparatus:

- A round-bottom flask
- A Claisen adapter
- A thermometer
- A capillary tube (for boiling chip) or a magnetic stirrer
- A condenser
- A receiving flask
- A vacuum source (e.g., vacuum pump)
- A manometer to measure the pressure
- A heating mantle

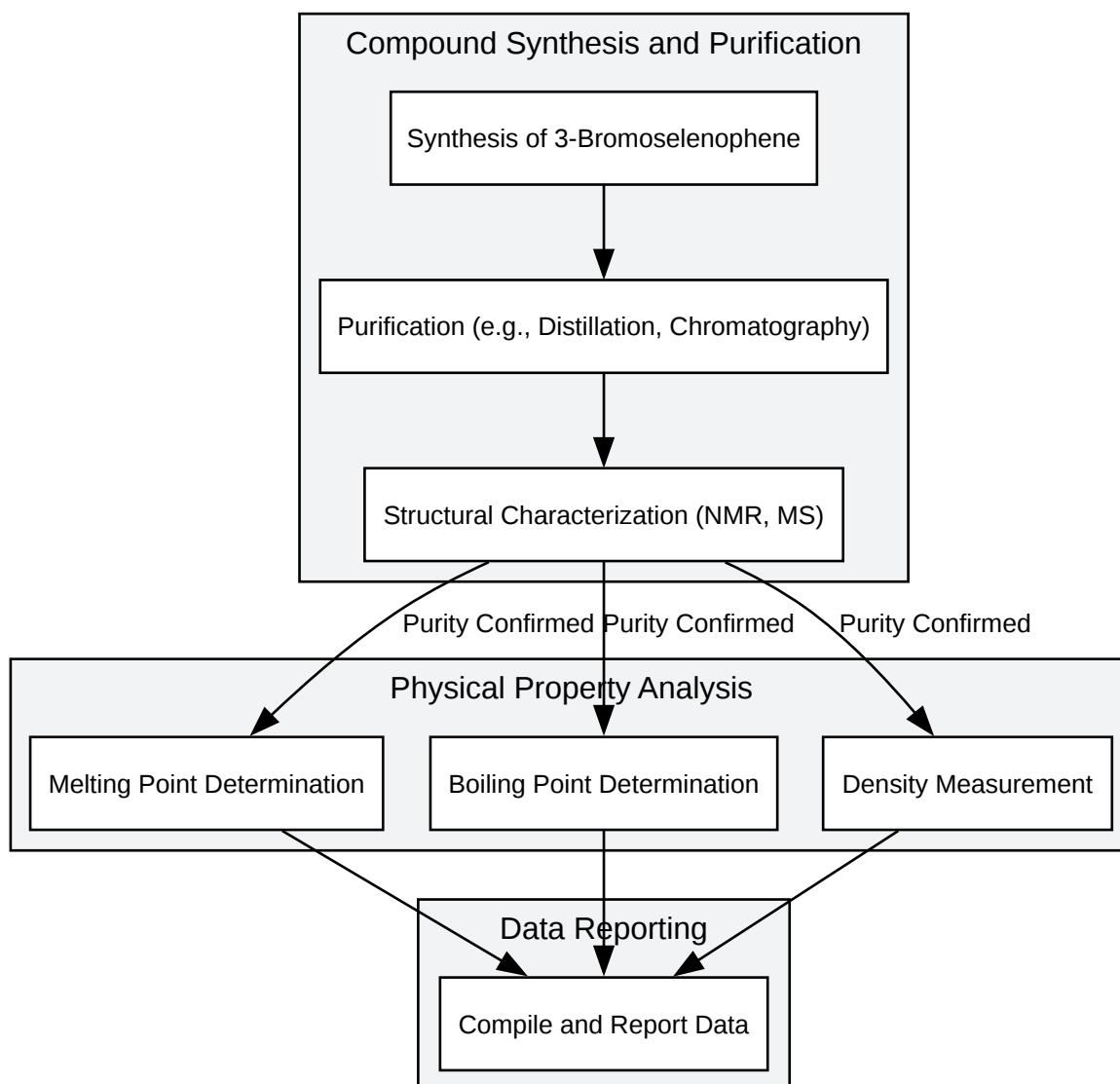
Procedure:

- The **3-Bromoselenophene** sample is placed in the round-bottom flask with a boiling chip or a magnetic stir bar.
- The distillation apparatus is assembled, ensuring all joints are properly sealed to maintain a vacuum.

- The vacuum pump is connected to the apparatus, and the system is evacuated to the desired pressure, in this case, 12 Torr, as monitored by the manometer.
- Once the pressure is stable, the heating mantle is turned on to begin heating the sample.
- The temperature is gradually increased until the liquid begins to boil and a steady stream of condensate is observed in the condenser.
- The temperature at which the liquid boils and distills at a constant rate is recorded as the boiling point at that specific pressure.

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound like **3-Bromoselenophene**.



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Caption: Logical workflow for the synthesis, purification, and physical property determination of a chemical compound.

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